

Technical Guide: Physicochemical Properties of H-Allo-thr(tbu)-OH

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Compound of Interest

Compound Name: *H-Allo-thr(tbu)-OH*

Cat. No.: *B555424*

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Abstract

This document provides a concise technical overview of the protected amino acid derivative **H-Allo-thr(tbu)-OH**, also known as O-tert-Butyl-L-allo-threonine. It details the compound's key chemical identifiers, including its molecular formula and weight, which are fundamental for its application in peptide synthesis and drug design. A theoretical framework for its molecular weight calculation is presented, alongside a standardized experimental workflow for its empirical verification using mass spectrometry.

Compound Identification

H-Allo-thr(tbu)-OH is a derivative of the non-proteinogenic amino acid L-allo-threonine. The tert-butyl (tBu) group serves as a protecting group for the side-chain hydroxyl function, preventing unwanted reactions during chemical synthesis.

Key Identifiers and Properties:

Identifier	Value	Source
IUPAC Name	(2S,3S)-2-amino-3-[(2-methylpropan-2-yl)oxy]butanoic acid	[1]
Synonyms	H-ALLO-THR(TBU)-OH, O-tert-Butyl-L-allo-threonine	[1][2]
Molecular Formula	C8H17NO3	[1][2][3][4]
Molecular Weight	175.23 g/mol	[1][3][4][5]
Monoisotopic Mass	175.12084340 Da	[1]
CAS Number	201353-89-1	[2][3][4]

Theoretical Molecular Weight Calculation

The average molecular weight of a molecule is determined by summing the atomic weights of its constituent atoms, based on their natural isotopic abundance. The molecular formula for **H-Allo-thr(tbu)-OH** is C8H17NO3.

Atomic Composition and Weight:

Element	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	8	12.011	96.088
Hydrogen (H)	17	1.008	17.136
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	3	15.999	47.997
Total	175.228		

Note: The calculated value of 175.228 g/mol is consistent with the published molecular weight of 175.23 g/mol .[1][3][5]

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The theoretical molecular weight can be empirically confirmed using mass spectrometry. A standard method involves Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry.

Methodology:

- **Sample Preparation:** A dilute solution of **H-Allo-thr(tbu)-OH** is prepared in a suitable solvent system (e.g., water/acetonitrile with 0.1% formic acid) to a concentration of approximately 1 µg/mL.
- **Infusion:** The sample solution is infused directly into the ESI source of the mass spectrometer at a constant flow rate (e.g., 5 µL/min).
- **Ionization:** A high voltage is applied to the ESI needle, causing the sample to form a fine spray of charged droplets. As the solvent evaporates, charged molecular ions ($[M+H]^+$) are produced.
- **Analysis:** The ions are accelerated into the time-of-flight (TOF) analyzer. The instrument measures the time it takes for each ion to travel the length of the flight tube.
- **Detection:** The detector records the arrival time of the ions. Since time-of-flight is proportional to the mass-to-charge ratio (m/z), a mass spectrum is generated.
- **Data Interpretation:** The resulting spectrum is analyzed to identify the peak corresponding to the protonated molecule ($[M+H]^+$). For **H-Allo-thr(tbu)-OH**, this peak would be expected at an m/z value of approximately 176.128, corresponding to the monoisotopic mass (175.121) plus the mass of a proton (approx. 1.007).

Visualizations

Experimental Workflow for Molecular Weight Determination

The following diagram illustrates the logical flow of the ESI-TOF Mass Spectrometry protocol described above.

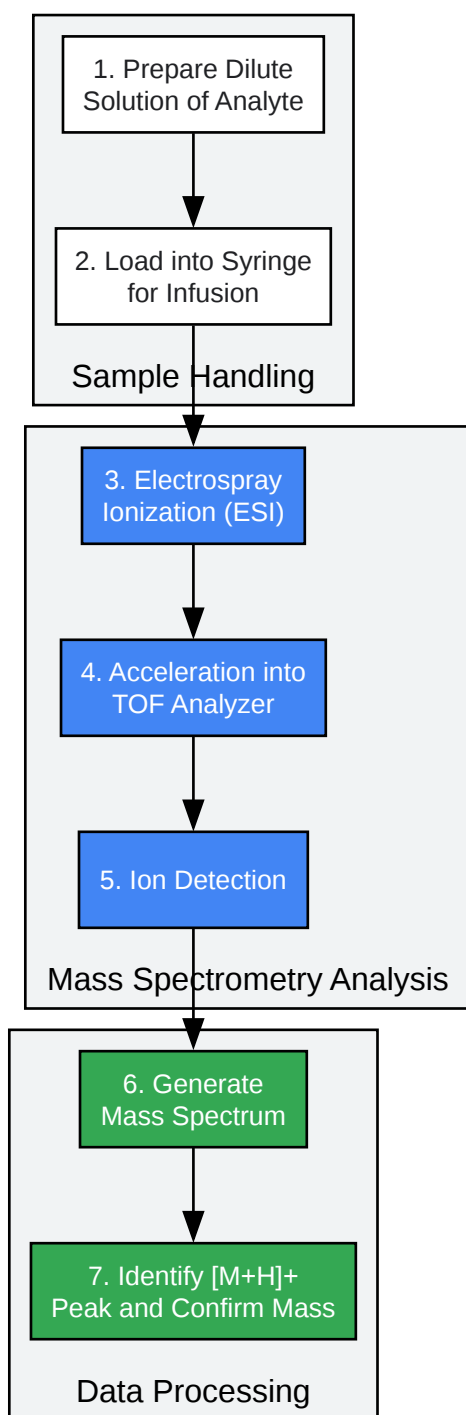


Figure 1: ESI-TOF MS Workflow

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Figure 1: ESI-TOF MS Workflow

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References

- 1. H-Allo-thr(tbu)-OH | C₈H₁₇NO₃ | CID 7408444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. scbt.com [scbt.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com